

Ionomycin: A Technical Guide to Unlocking Calcium-Dependent Cellular Processes

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Compound of Interest

Compound Name: *Ionomycin*

Cat. No.: *B1663694*

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This in-depth technical guide serves as a comprehensive resource for utilizing **ionomycin** as a powerful tool to investigate and manipulate calcium-dependent signaling pathways in various research and drug development contexts. **Ionomycin**, a potent and selective calcium ionophore, is an indispensable reagent for studying a vast array of physiological processes, including T-cell activation, cytokine production, and apoptosis. This document provides a detailed overview of its mechanism of action, quantitative data for experimental design, step-by-step protocols for key applications, and visual representations of the associated signaling pathways.

Introduction to Ionomycin: A Potent Calcium Ionophore

Ionomycin is an ionophorous antibiotic isolated from the bacterium *Streptomyces conglobatus*. It functions as a mobile ion carrier that binds to divalent cations, primarily calcium (Ca^{2+}), and facilitates their transport across biological membranes. This action effectively increases the intracellular concentration of free Ca^{2+} , mimicking the calcium signaling events that occur downstream of various cell surface receptor activations. This property makes **ionomycin** an invaluable tool for artificially activating calcium-dependent pathways and studying their roles in cellular function.

Mechanism of Action

Ionomycin acts as a lipid-soluble molecule that chelates Ca^{2+} and transports it across the cell membrane, down its electrochemical gradient. This influx of extracellular calcium, coupled with the release of calcium from intracellular stores like the endoplasmic reticulum, leads to a rapid and sustained elevation of cytosolic Ca^{2+} levels. This surge in intracellular calcium is

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